

Safe handling and storage procedures for (R)-Exatecan Intermediate 1

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Compound of Interest

Compound Name: (R)-Exatecan Intermediate 1

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Application Notes and Protocols for (R)-Exatecan Intermediate 1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **(R)-Exatecan Intermediate 1**, a key component in the synthesis of the potent topoisomerase I inhibitor, Exatecan. Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of the compound.

Product Information

- Chemical Name: **(R)-Exatecan Intermediate 1**
- CAS Number: 110351-91-2
- Molecular Formula: $C_{13}H_{13}NO_5$ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 263.25 g/mol [\[1\]](#)[\[2\]](#)
- Appearance: Off-white to yellow solid [\[1\]](#)

Hazard Identification and Safety Precautions

(R)-Exatecan Intermediate 1 is classified with the following hazards.^{[2][3]} Always consult the latest Safety Data Sheet (SDS) before handling.

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[3]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.^[3]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.^[3]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.^[3]

Precautionary Statements:^[3]

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection.^[3]
- Response: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. If inhaled, remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.^[3]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.^[3]
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.^[3]

Quantitative Data Summary

The following tables summarize the key quantitative data for **(R)-Exatecan Intermediate 1**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Weight	263.25 g/mol	[1][2]
Melting Point	183-185°C	[3]
Boiling Point	666.6 ± 55.0 °C at 760 mmHg	[3]
Density	1.5 g/cm ³	[3]
Flash Point	356.968°C	[3]

Table 2: Storage Conditions and Stability

Condition	Temperature	Duration	Notes	Reference
Solid (Short-term)	4°C	-	Sealed storage, away from moisture.	[1][2]
Solid (Long-term)	-20°C	1 year	Sealed storage, away from moisture.	[1]
Solid (Long-term)	-80°C	2 years	Sealed storage, away from moisture.	[1]
Stock Solution	-20°C	1 month	Stored under nitrogen, away from moisture.	[4]
Stock Solution	-80°C	6 months	Stored under nitrogen, away from moisture.	[4]

Table 3: Solubility in DMSO

Concentration (mM)	1 mg	5 mg	10 mg
1	3.7987 mL	18.9934 mL	37.9869 mL
5	0.7597 mL	3.7987 mL	7.5974 mL
10	0.3799 mL	1.8993 mL	3.7987 mL
25	-	-	-
Maximum Solubility	25 mg/mL (94.97 mM)		

Note: The preparation of stock solutions in DMSO may require ultrasonication. It is also important to use newly opened, anhydrous DMSO as the compound is sensitive to moisture.^[1]

Experimental Protocols

Protocol 1: General Handling and Personal Protective Equipment (PPE)

This protocol outlines the necessary steps for safely handling **(R)-Exatecan Intermediate 1** powder.

1. Engineering Controls:

- Handle the compound in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.

2. Personal Protective Equipment (PPE):

- Gloves: Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before use.
- Lab Coat: A standard laboratory coat should be worn.
- Eye Protection: Use tightly fitting safety goggles or a face shield.
- Respiratory Protection: If there is a risk of generating dust, use a NIOSH-approved respirator with a particulate filter.

3. Handling Procedure:

- Before handling, ensure all necessary PPE is donned correctly.
- Designate a specific area within the fume hood for handling the compound.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material. Avoid creating dust.
- Close the container tightly immediately after use.
- Clean the work area and any contaminated equipment with an appropriate solvent (e.g., ethanol) and dispose of the waste according to institutional guidelines.
- Wash hands thoroughly after handling is complete.

Protocol 2: Preparation of Stock Solutions

This protocol provides a step-by-step guide for preparing a stock solution of **(R)-Exatecan Intermediate 1** in DMSO.

1. Materials:

- **(R)-Exatecan Intermediate 1** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials with screw caps
- Calibrated pipettes and sterile tips
- Vortex mixer and/or sonicator

2. Procedure:

- Under a chemical fume hood, weigh the desired amount of **(R)-Exatecan Intermediate 1** into a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (refer to Table 3).
- Tightly cap the vial and vortex until the solid is dissolved. If necessary, use an ultrasonic bath to aid dissolution.
- Once fully dissolved, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Protocol 3: Storage Procedures

This protocol details the appropriate storage conditions for both the solid compound and its stock solutions.

1. Solid Compound Storage:

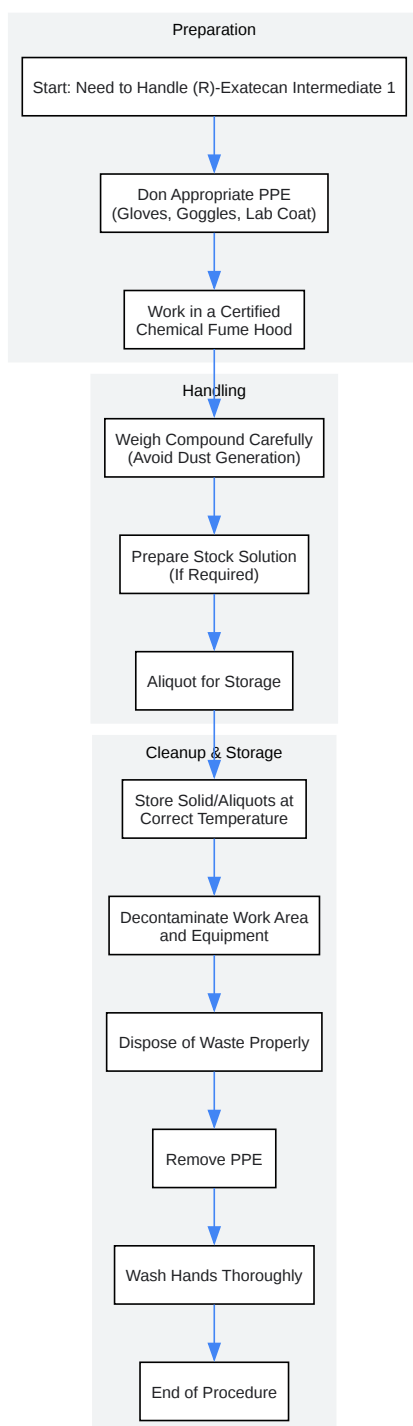
- Store the solid **(R)-Exatecan Intermediate 1** in its original, tightly sealed container.
- For short-term storage, a refrigerator at 4°C is suitable.^{[1][2]}
- For long-term storage, use a freezer at -20°C or -80°C to ensure stability for up to one or two years, respectively.^[1]
- Always store the container in a secondary container and away from moisture.

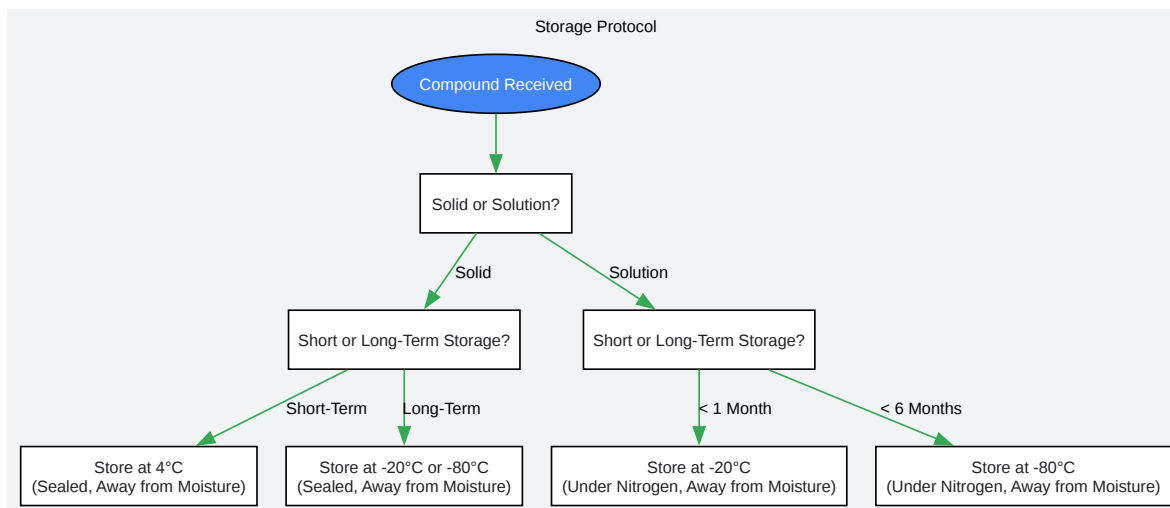
2. Stock Solution Storage:

- Store aliquots of the stock solution in a freezer at -20°C for up to one month or at -80°C for up to six months.^[4]
- To maintain stability, it is recommended to store the solutions under a nitrogen atmosphere.
- Protect the solutions from light by using amber vials or by wrapping clear vials in aluminum foil.
- When retrieving a stock solution from the freezer, allow it to come to room temperature before opening to prevent condensation from introducing moisture.

Visualizations

Diagram 1: Safe Handling Workflow for (R)-Exatecan Intermediate 1





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